

# Chemical structure and molecular formula of Methyl 2-bromo-3-nitrobenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-bromo-3-nitrobenzoate

Cat. No.: B146872

[Get Quote](#)

## An In-depth Technical Guide to Methyl 2-bromo-3-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, molecular formula, and key data for **Methyl 2-bromo-3-nitrobenzoate**. It is intended to be a valuable resource for professionals in research, science, and drug development who are interested in utilizing this compound in their work.

## Core Chemical Information

**Methyl 2-bromo-3-nitrobenzoate** is an organic compound with the molecular formula C8H6BrNO4.<sup>[1]</sup> It belongs to the family of substituted benzoic acids, featuring a methyl ester group, a bromine atom at the 2-position, and a nitro group at the 3-position of the benzene ring.

## Chemical Structure

The structure of **Methyl 2-bromo-3-nitrobenzoate** is defined by a benzene ring substituted with a methyl carboxylate group, a bromine atom, and a nitro group. The IUPAC name for this compound is **methyl 2-bromo-3-nitrobenzoate**.

Caption: Chemical structure of **Methyl 2-bromo-3-nitrobenzoate**.

## Physicochemical Properties

A summary of the key quantitative data for **Methyl 2-bromo-3-nitrobenzoate** is presented in the table below. It is important to note that while some physical properties like melting and boiling points are well-documented for isomeric compounds, specific experimental values for **Methyl 2-bromo-3-nitrobenzoate** are not readily available in the surveyed literature.

Property	Value
Molecular Formula	C8H6BrNO4 <sup>[1]</sup>
Molecular Weight	260.04 g/mol <sup>[1]</sup>
Appearance	Brown or yellow solid
Storage Conditions	Store at 0-8°C
Melting Point	Data not available
Boiling Point	Data not available

## Experimental Protocols

The synthesis of **Methyl 2-bromo-3-nitrobenzoate** can be achieved through a two-step process involving the synthesis of the precursor, 2-bromo-3-nitrobenzoic acid, followed by its esterification with methanol.

### Synthesis of 2-bromo-3-nitrobenzoic acid

A plausible method for the synthesis of 2-bromo-3-nitrobenzoic acid involves the nitration of 2-bromobenzoic acid.

Materials:

- 2-bromobenzoic acid
- Concentrated sulfuric acid
- Concentrated nitric acid

- Ice

**Procedure:**

- In a flask, dissolve 2-bromobenzoic acid in concentrated sulfuric acid.
- Cool the mixture in an ice bath.
- Slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the solution, maintaining a low temperature.
- After the addition is complete, continue stirring the reaction mixture at a low temperature for a specified period.
- Pour the reaction mixture over crushed ice to precipitate the product.
- Collect the solid product by vacuum filtration and wash with cold water.
- The crude 2-bromo-3-nitrobenzoic acid can be purified by recrystallization.

## Esterification of 2-bromo-3-nitrobenzoic acid

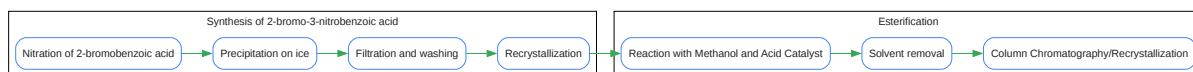
The final step is the esterification of the synthesized 2-bromo-3-nitrobenzoic acid with methanol. A general protocol for the esterification of nitrobenzoic acids is provided below, which can be adapted for this specific substrate.

**Materials:**

- 2-bromo-3-nitrobenzoic acid
- Methanol
- Acid catalyst (e.g., concentrated sulfuric acid)
- Inert solvent (e.g., toluene)

**Procedure:**

- Dissolve 2-bromo-3-nitrobenzoic acid in an excess of methanol and an inert solvent like toluene.
- Add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture and remove the excess methanol and solvent under reduced pressure.
- The crude product can be purified by column chromatography or recrystallization to yield **Methyl 2-bromo-3-nitrobenzoate**.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Chemical structure and molecular formula of Methyl 2-bromo-3-nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146872#chemical-structure-and-molecular-formula-of-methyl-2-bromo-3-nitrobenzoate>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)